

Technical Support Center: Improving Two--Qubit Gate Fidelity in Silicon-28

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Silicon28*

Cat. No.: *B1172460*

[Get Quote](#)

This technical support center provides researchers, scientists, and professionals with troubleshooting guides and answers to frequently asked questions regarding the enhancement of two-qubit gate fidelity in Silicon-28 (Si-28) spin qubits.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of noise limiting two-qubit gate fidelity in Si-28?

A1: The main factors limiting two-qubit gate fidelity in silicon quantum dot spin qubits are low-frequency noises.[1][2] These can be broadly categorized as:

- **Charge Noise:** Fluctuations in the local electrostatic environment, often caused by charge traps or two-level fluctuators in the substrate or oxide layers, are a dominant noise source.[3][4][5][6] These fluctuations affect the qubit's energy levels and the exchange interaction between qubits. Recent studies have confirmed that noise experienced by neighboring qubits can be highly correlated and is primarily electrical in origin.[5][6][7]
- **Nuclear Spin Noise:** Although significantly reduced in isotopically purified Si-28, residual nuclear spins (like from remaining ^{29}Si) can couple to the electron spin qubits via hyperfine interactions, causing decoherence.[2][3][8]
- **Magnetic Field Noise:** Fluctuations in the external magnetic field can also lead to dephasing.

- Contextual Noise: Errors that depend on the specific sequence of applied control pulses can also arise, affecting gate consistency.[9][10]

Q2: Why is isotopically purified Silicon-28 (^{28}Si) so important for high-fidelity qubits?

A2: Natural silicon contains about 4.7% of the ^{29}Si isotope, which possesses a nuclear spin. This nuclear spin bath creates a fluctuating magnetic environment that is a major source of decoherence for electron spin qubits.[8][11] By using isotopically purified Silicon-28, which has a nuclear spin of zero, this primary decoherence channel is effectively removed.[8] This "quantum vacuum" environment leads to significantly longer coherence times, which is a prerequisite for performing high-fidelity quantum operations.[8][12] For instance, T2 coherence times can be extended by orders of magnitude, enabling more complex and accurate quantum computations.[8][13]

Q3: What are the typical coherence times for spin qubits in Si-28?

A3: Coherence times in Si-28 have improved significantly due to material purification and advanced control techniques. There are two primary coherence metrics:

- T1 (Spin-Lattice Relaxation Time): The time for an excited qubit to decay to its ground state. In recent devices, T1 times can be exceptionally long, on the order of seconds (e.g., 6.3 seconds reported in one study).[14]
- T2 (Spin Dephasing Time): The time over which the qubit maintains its phase information. T2 times are more sensitive to environmental noise. In isotopically purified Si-28, T2 times can reach hundreds of microseconds to milliseconds (e.g., 520 μs to 803 μs).[12][14] Even with techniques like Hahn echo, low-frequency noise can still limit the dephasing time ($T_{2\text{echo}}$) to tens of microseconds in some devices.[10]

Q4: What is the state-of-the-art fidelity for two-qubit gates in silicon?

A4: Researchers have demonstrated two-qubit gate fidelities exceeding the 99% threshold considered necessary for fault-tolerant quantum computing.[2][9][10][14] Several groups have reported fidelities of 98% and higher for controlled-rotation (CROT) or controlled-Z (CZ) gates.[15][16][17][18] Recent advancements have pushed this even further, with consistent operation above 99% fidelity being demonstrated in SiMOS quantum dot platforms.[9][10][19]

Data Summary Tables

Table 1: Reported Two-Qubit Gate Fidelities in Silicon

Reference Platform	Gate Type	Reported Fidelity	Key Method / Insight
SiMOS Quantum Dots	CROT / CZ	> 99%	Detailed error analysis and mitigation of physical error sources. [9] [10] [19]
Si/SiGe Quantum Dots	CZ	> 99%	Isotopic purification and optimization of qubit control methods. [2]
Si Quantum Dots	CROT	~98%	First Clifford-based fidelity benchmarking for a Si two-qubit gate. [15] [16] [17]
Natural Si/SiGe	CZ	~91%	Use of decoupled gates to suppress low-frequency noise. [1] [2]

Table 2: Representative Coherence Times in Silicon-28 Spin Qubits

Coherence Metric	Reported Time	Qubit System / Conditions	Reference
T1 (Relaxation)	6.3 s	SiMOS quantum dot in ^{28}Si	[14]
T2 (Dephasing)	803 μs	SiMOS quantum dot in ^{28}Si	[14]
T2 (Dephasing)	520 μs	Phosphorus donor in ^{28}Si	[12]
T2echo (Hahn Echo)	Tens of μs	Limited by low-frequency noise	[10]

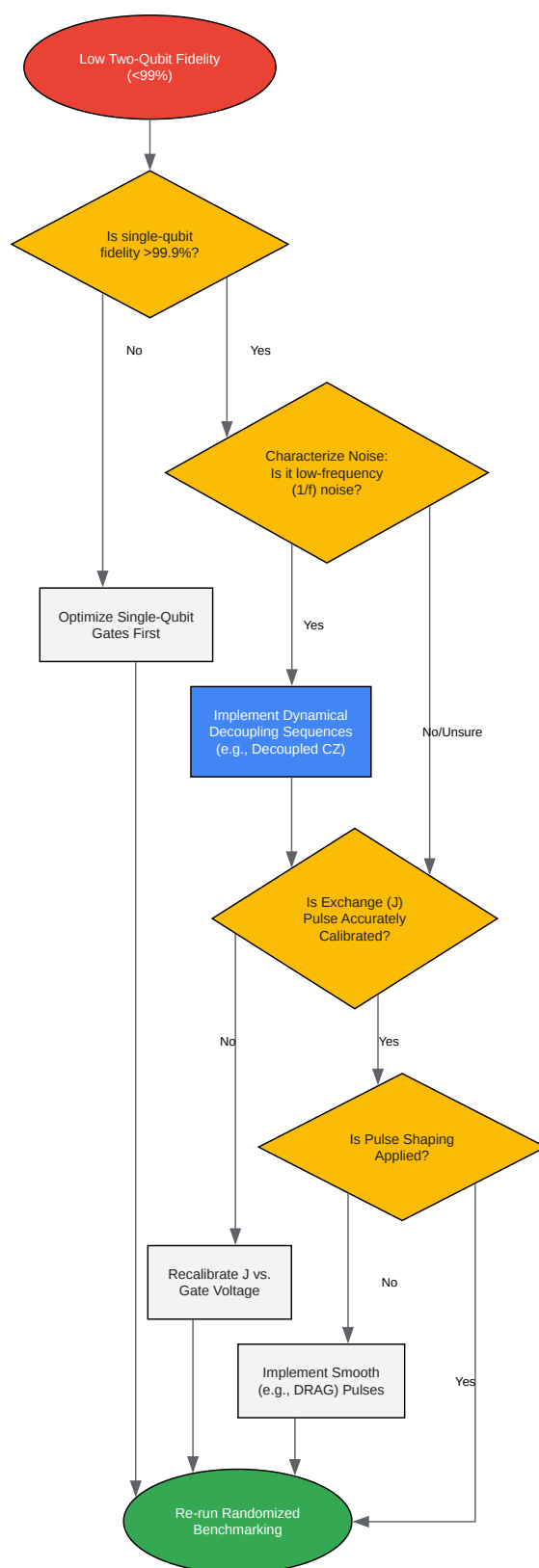
Troubleshooting Guides

Problem: My two-qubit gate fidelity is consistently lower than the >99% threshold.

Answer: Low fidelity is often a result of unmitigated noise or improperly calibrated control parameters. Follow this diagnostic workflow:

- **Verify Single-Qubit Gate Fidelity:** Ensure that your single-qubit gate fidelities are very high (ideally >99.9%). Poor single-qubit operations will directly impact the fidelity of two-qubit benchmarking sequences.
- **Characterize Noise Sources:** Perform noise spectroscopy to identify the dominant noise sources. Low-frequency (1/f) noise is a common culprit.[1][4]
 - **If Charge Noise is Dominant:** This originates from defects at the semiconductor/dielectric interface.[3] Consider operating the device at "sweet spots" where the qubit frequency is less sensitive to charge fluctuations. Modifying gate voltages can sometimes quiet the noise environment.[4]
 - **If Nuclear Spin Noise is a Factor:** Even in enriched Si-28, residual ^{29}Si can be an issue. [10] Employ dynamical decoupling pulse sequences (e.g., Hahn echo) during gate operations to refocus spin evolution and mitigate the effects of slowly varying noise.[2][8]

- **Calibrate the Exchange Interaction:** The two-qubit gate fidelity is critically dependent on the precise control of the exchange interaction (J). Inaccuracies in the pulse magnitude or timing for J can lead to significant errors. Perform a detailed calibration of J as a function of the relevant gate voltages.
- **Optimize Gate Pulse Shaping:** Abrupt, rectangular pulses can excite spurious transitions or be distorted by the control electronics. Use smooth pulse shapes (e.g., Gaussian or DRAG) to minimize leakage to non-computational states and make the gate more robust to timing errors.
- **Check for Crosstalk:** Ensure that control pulses intended for one qubit are not inadvertently affecting its neighbor. Characterize and compensate for this crosstalk. Spatially correlated noise can also be detrimental.^[7]



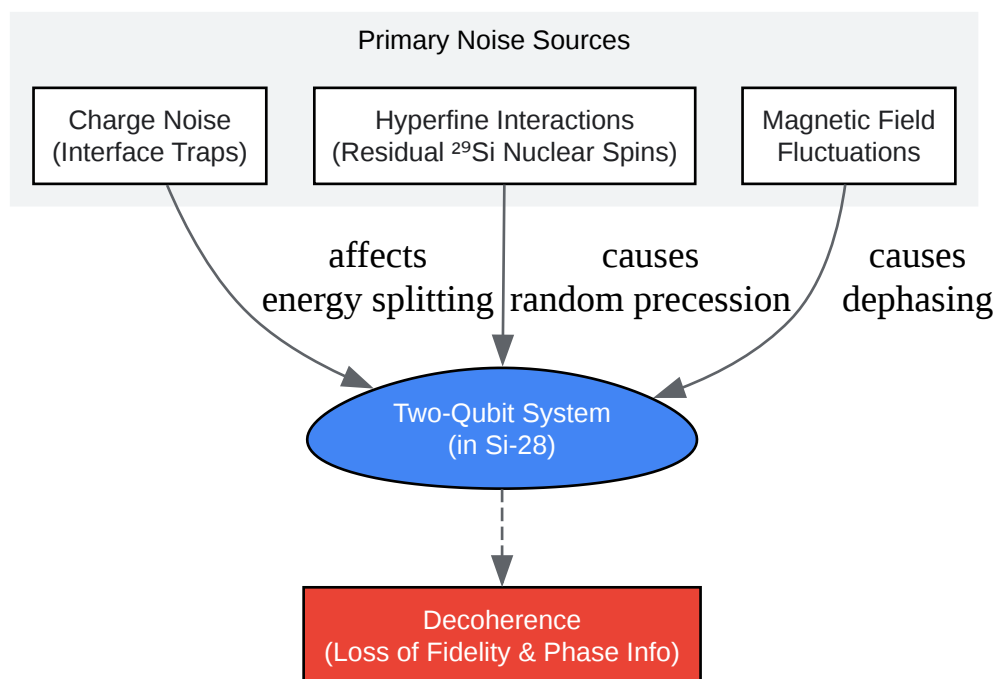
[Click to download full resolution via product page](#)

Caption: A troubleshooting workflow for diagnosing low two-qubit gate fidelity.

Problem: My qubit coherence is poor, with short T_2 times.*

Answer: A short free induction decay time (T_2^*) indicates rapid dephasing due to static or low-frequency noise.

- Identify the Source: The primary culprits are typically charge noise and hyperfine interactions with nuclear spins.[2][10]
- Isotopic Purification: The most effective solution for nuclear spin noise is to use a substrate with the highest possible enrichment of Si-28.[8][13] Levels of 800 ppm of ^{29}Si can be compared against more purified substrates (e.g., 50 ppm) to assess the impact.[10]
- Dynamical Decoupling: Apply pulse sequences like Hahn echo or Carr-Purcell-Meiboom-Gill (CPMG) to dynamically decouple the qubit from the slow environmental noise. This extends coherence from T_2^* to T_2 .
- Device Screening: Noise can be electrical in origin and spatially correlated.[5][7] Modifying the device geometry or improving the screening from metal gates may help reduce the impact of external electrical noise.[6]



[Click to download full resolution via product page](#)

Caption: Diagram of primary noise sources affecting a Si-28 two-qubit system.

Experimental Protocols

Protocol: Implementing a Controlled-Phase (CZ) Gate

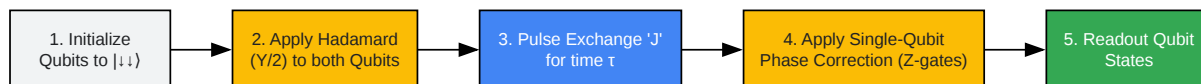
The CZ gate is a fundamental two-qubit entangling gate. In silicon spin qubits, it is typically realized by turning on the exchange interaction (J) between two adjacent qubits for a specific duration.

Objective: To apply a conditional phase of π to the $|11\rangle$ state, effectively mapping $|11\rangle$ to $-|11\rangle$ while leaving other basis states unchanged.

Methodology:

- Initialization: Prepare both qubits (Q1 and Q2) in a desired initial state (e.g., $|\downarrow\downarrow\rangle$) through spin-selective readout and initialization protocols.
- Single-Qubit Rotations (Hadamard): Apply a $\pi/2$ pulse around the y-axis (Y/2 gate) to both qubits to create a superposition state.
- Exchange Interaction Pulse:
 - Rapidly pulse the gate voltage controlling the barrier between the two quantum dots to a specific value where the exchange interaction J is non-zero.
 - The magnitude of J and the duration t of this pulse are critical. The evolution must satisfy $\int J(t) dt = \pi$ (modulo 2π) to achieve the desired conditional phase. In practice, this is a calibrated voltage pulse for a fixed time τ .
- Single-Qubit Phase Correction: The exchange pulse also introduces single-qubit phase shifts (Z rotations). These must be characterized and corrected. This is often done by applying virtual Z gates, which involve shifting the phase of subsequent single-qubit pulses in software.
- Verification (Benchmarking):

- Perform quantum state tomography or, more efficiently, randomized benchmarking (RB) to determine the fidelity of the gate.
- Clifford-based RB sequences are standard for accurately assessing gate fidelity.[15][17] This involves applying a sequence of random Clifford gates, followed by an inverse operation, and measuring the return-to-initial-state probability.



[Click to download full resolution via product page](#)

Caption: A logical workflow for implementing a CZ gate experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pursuing high-fidelity control of spin qubits in natural Si/SiGe quantum dot [arxiv.org]
- 2. pubs.aip.org [pubs.aip.org]
- 3. asset.library.wisc.edu [asset.library.wisc.edu]
- 4. researchgate.net [researchgate.net]
- 5. Tracing the main source of noise in silicon quantum computers | RIKEN [riken.jp]
- 6. nanotechnologyworld.org [nanotechnologyworld.org]
- 7. quantum.physics.sk [quantum.physics.sk]
- 8. Spin Qubits in Silicon: Impact of Quantum Coherence [eureka.patsnap.com]
- 9. keio.elsevierpure.com [keio.elsevierpure.com]
- 10. researchgate.net [researchgate.net]
- 11. What Are the Challenges in Deploying Spin Qubits in Silicon? [eureka.patsnap.com]

- 12. arxiv.org [arxiv.org]
- 13. Ultimate Guide to Coherence Time: Everything You Need to Know | SpinQ [spinquanta.com]
- 14. thequantuminsider.com [thequantuminsider.com]
- 15. Quantum world-first: researchers can now tell how accurate two-qubit calculations in silicon really are [unsw.edu.au]
- 16. physicsworld.com [physicsworld.com]
- 17. Fidelity benchmarks for two-qubit gates in silicon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Assessment of error variation in high-fidelity two-qubit gates in silicon [arxiv.org]
- To cite this document: BenchChem. [Technical Support Center: Improving Two--Qubit Gate Fidelity in Silicon-28]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172460#improving-the-fidelity-of-two-qubit-gates-in-silicon-28]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

